

Application Notes and Protocols for PSB-17365 in Primary Cell Cultures

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Introduction

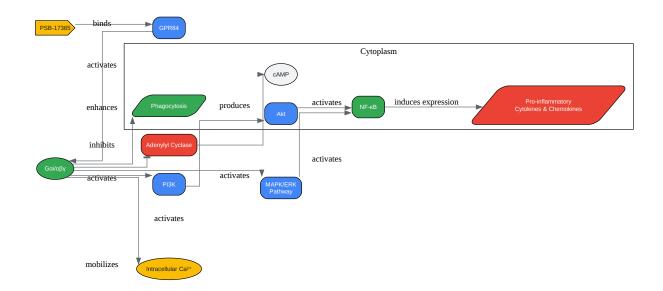
PSB-17365 is a potent and selective synthetic agonist for the G protein-coupled receptor 84 (GPR84). GPR84 is primarily expressed in immune cells, including macrophages, neutrophils, and microglia, and is implicated in inflammatory and immune responses. Activation of GPR84 by agonists like **PSB-17365** initiates a cascade of intracellular signaling events, making it a valuable tool for studying the role of this receptor in various physiological and pathological processes. These application notes provide detailed protocols and guidelines for the use of **PSB-17365** in primary cell cultures to investigate its effects on cellular function.

Mechanism of Action and Signaling Pathway

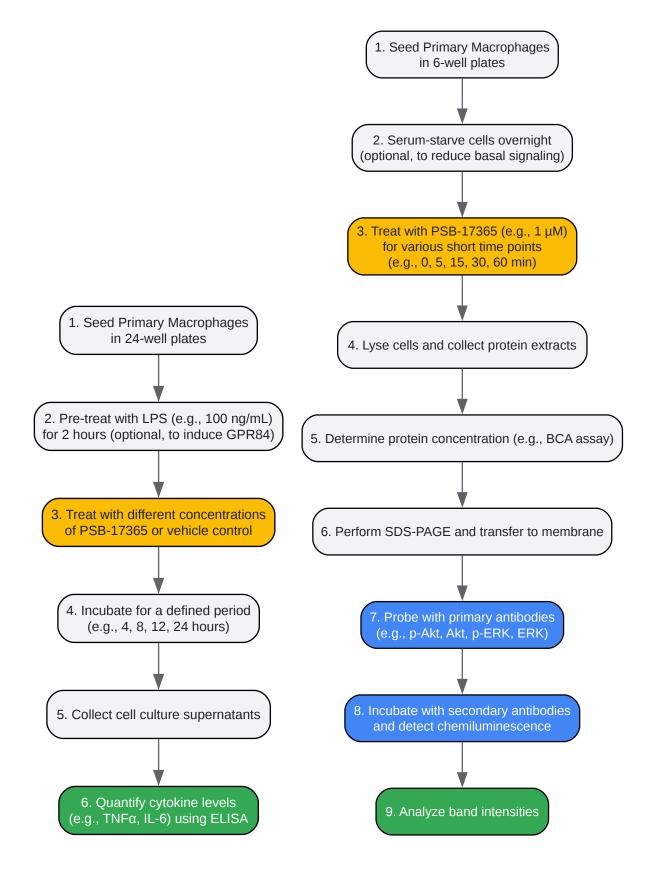
PSB-17365 acts as an agonist at the GPR84 receptor, which is coupled to a pertussis toxinsensitive Gαi/o protein. Upon binding of **PSB-17365**, the Gαi/o protein is activated, leading to the inhibition of adenylyl cyclase and a subsequent decrease in intracellular cyclic AMP (cAMP) levels. This primary signaling event triggers downstream pathways, including the activation of the Phosphoinositide 3-kinase (PI3K)/Akt and Mitogen-activated protein kinase (MAPK)/Extracellular signal-regulated kinase (ERK) pathways. These pathways are crucial regulators of cellular processes such as inflammation, proliferation, survival, and migration. Additionally, GPR84 activation has been linked to the mobilization of intracellular calcium.

GPR84 Signaling Pathway Diagram









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